

Application Notes and Protocols: Propidium Iodide for Flow Cytometry

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Compound of Interest

Compound Name: SA72

Cat. No.: B8722744

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Compound: Propidium Iodide (PI)

Introduction: Propidium Iodide (PI) is a fluorescent intercalating agent widely used in flow cytometry to identify and quantify dead cells within a population.[1][2] As a membrane-impermeant dye, PI is excluded from viable cells that possess an intact plasma membrane.[1][3] However, in cells with compromised membranes, a hallmark of late apoptosis and necrosis, PI can enter, intercalate into the double-stranded DNA, and emit a strong red fluorescence.[4] This characteristic allows for the straightforward discrimination between live and dead cell populations. Furthermore, due to its stoichiometric binding to DNA, PI is a valuable tool for cell cycle analysis, enabling the quantification of cells in G0/G1, S, and G2/M phases.

Mechanism of Action: Propidium Iodide binds to DNA by intercalating between the base pairs with little to no sequence preference. In an aqueous solution, PI has a low quantum yield. However, upon binding to DNA, its fluorescence is enhanced 20- to 30-fold. Live cells, with their intact plasma membranes, actively exclude PI. In contrast, dead or dying cells lose their membrane integrity, allowing PI to enter and bind to the cellular DNA. This results in a significant increase in red fluorescence when excited by a 488 nm laser, making PI-positive cells easily detectable by flow cytometry.

Data Presentation

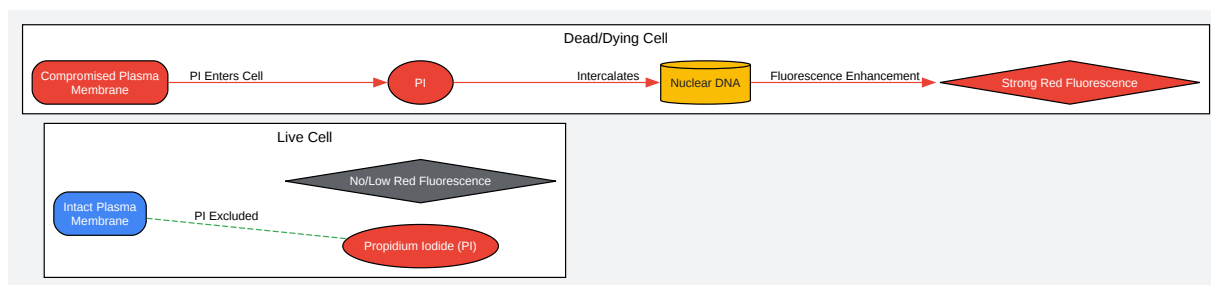
Table 1: Spectral Properties of Propidium Iodide

Property	Wavelength (nm)
Excitation Maximum	493 - 535
Emission Maximum	617 - 636
Common Laser Line	488 nm (Blue)
Common Emission Filter	>615 nm (e.g., FL-2 or FL-3 channel)

Table 2: Typical Reagent Concentrations and Incubation Parameters

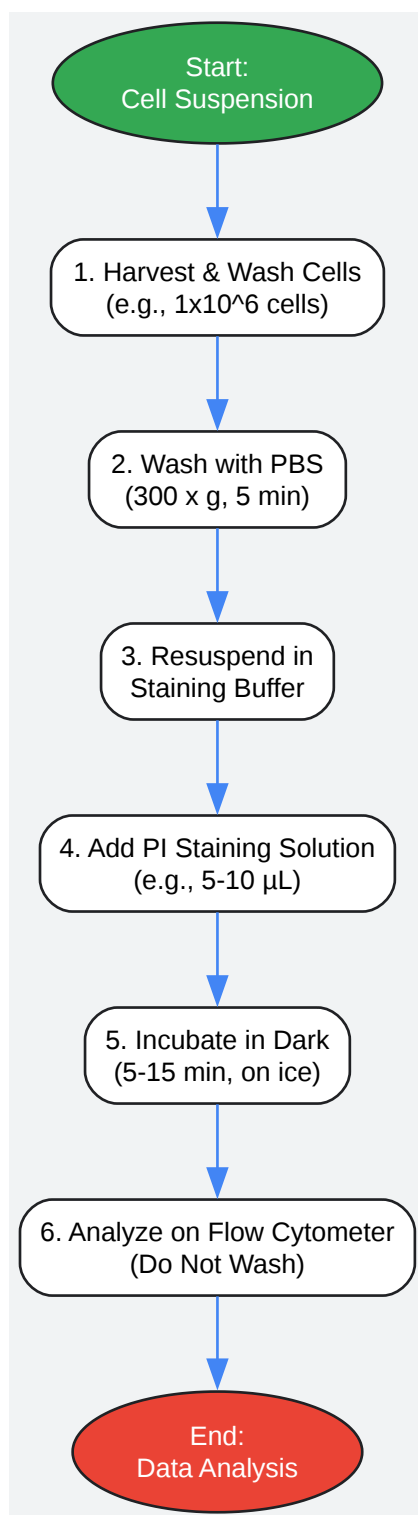
Application	Reagent	Working Concentration	Incubation Time	Incubation Temperature
Cell Viability	Propidium Iodide	1 - 10 µg/mL	1 - 15 minutes	Room Temperature or on Ice
Cell Cycle Analysis	Propidium Iodide	50 µg/mL	15 - 30 minutes	Room Temperature or 37°C
Cell Cycle Analysis	RNase A	100 µg/mL	30 minutes	Room Temperature or 37°C

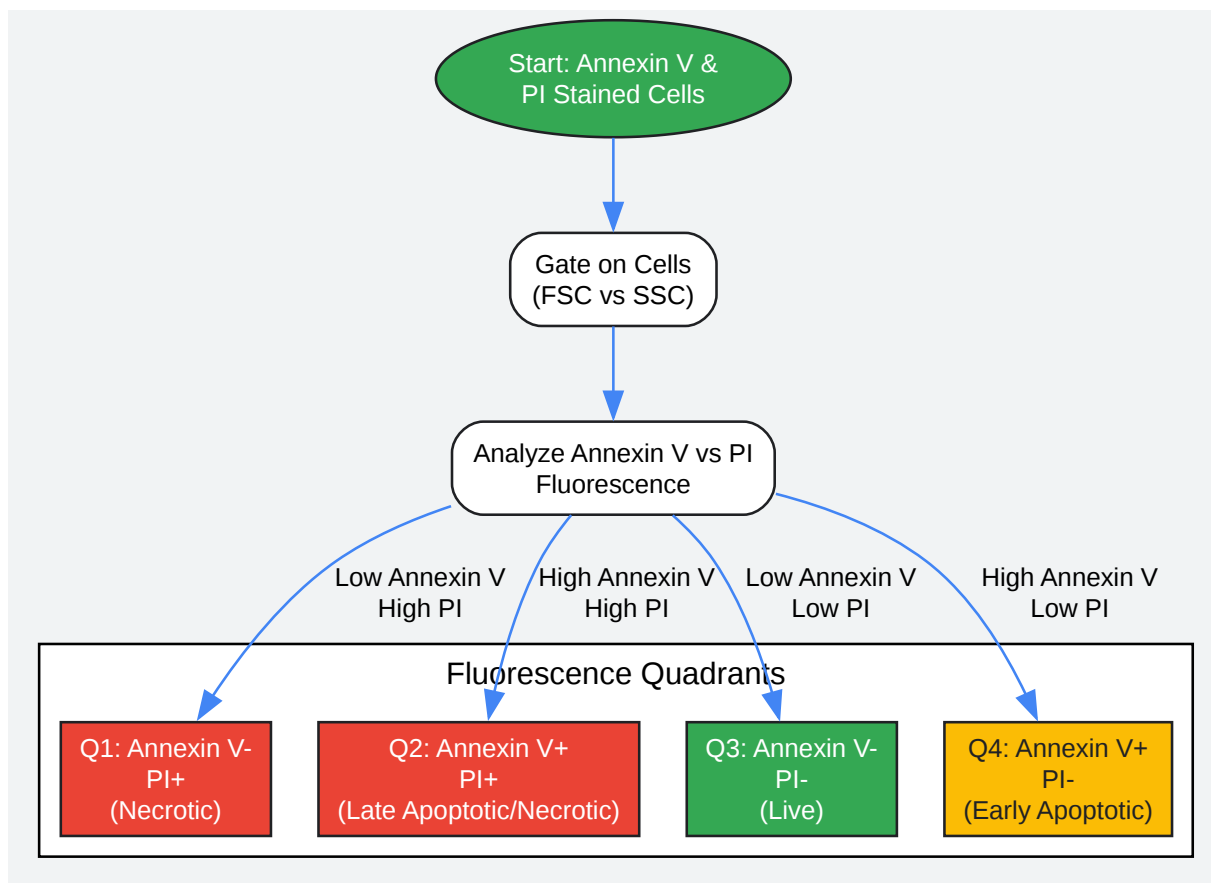
Signaling Pathway and Experimental Workflow Diagrams



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Caption: Mechanism of Propidium Iodide for cell viability assessment.





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References

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